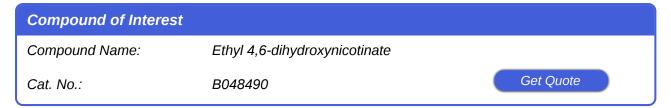


Ethyl 4,6-dihydroxynicotinate: A Versatile Building Block for Bioactive Heterocycles

Author: BenchChem Technical Support Team. Date: December 2025



An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Ethyl 4,6-dihydroxynicotinate, a multifunctional pyridine derivative, has emerged as a valuable and versatile building block in organic synthesis. Its unique structural features, including the presence of two reactive hydroxyl groups and an ester moiety on a pyridine core, make it an ideal starting material for the construction of a diverse array of complex heterocyclic compounds. This guide provides a comprehensive overview of the synthesis, properties, and key applications of Ethyl 4,6-dihydroxynicotinate, with a focus on its utility in the development of pharmacologically active molecules. Detailed experimental protocols for its synthesis and subsequent transformations are provided, alongside a summary of key quantitative data and visual representations of reaction pathways.

Physicochemical Properties

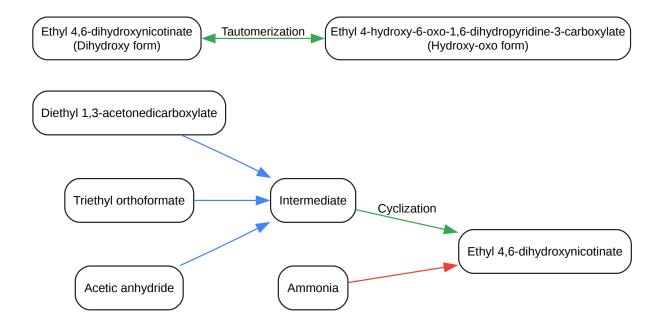
Ethyl 4,6-dihydroxynicotinate is a white to off-white solid with a melting point of 214 °C (with decomposition).[1] It is characterized by the following molecular and physical properties:



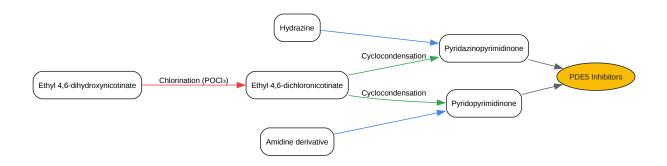
Property	Value	Reference
Molecular Formula	C ₈ H ₉ NO ₄	[1]
Molecular Weight	183.16 g/mol	[1]
CAS Number	6975-44-6	[1]
Melting Point	214 °C (dec.)	[1]
Appearance	White to off-white solid	[2]

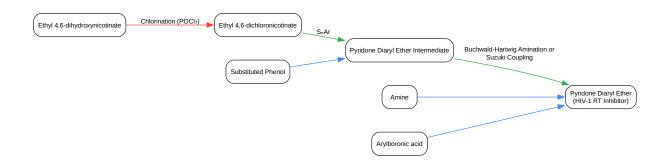
Tautomerism

Ethyl 4,6-dihydroxynicotinate can exist in several tautomeric forms. The predominant forms are the dihydroxy form (**Ethyl 4,6-dihydroxynicotinate**) and the hydroxy-oxo form (**Ethyl 4-hydroxy-6-oxo-1,6-dihydropyridine-3-carboxylate**). The equilibrium between these tautomers is influenced by the solvent and the solid-state packing. For clarity, this guide will primarily refer to the compound as **Ethyl 4,6-dihydroxynicotinate**.









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- 2. Ethyl 4,6-dichloronicotinate | 40296-46-6 [chemicalbook.com]







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